Application Note: Isolation of 6-Oxa-1-azaspiro[3.3]heptane Free Base

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Compound of Interest

Compound Name:	*6-Oxa-1-azaspiro[3.3]heptane oxalate*
CAS No.:	*1046153-00-7; 1359655-43-8; 1380571-72-1*
Cat. No.:	*B2659531*

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Executive Summary

6-Oxa-1-azaspiro[3.3]heptane (CAS: 1046153-00-7) is a low-molecular-weight (MW 99.13), strained spirocyclic amine. It is typically supplied as an oxalate salt to ensure stability and crystallinity. Converting this salt to the free base is a non-trivial unit operation due to two primary failure modes:

- The Hydrophilic Trap: The free base is highly polar (C/N/O ratio < 3), causing it to partition poorly into organic solvents during standard aqueous workups.
- The Volatility Vortex: With a low molecular weight and high vapor pressure, the free base is easily lost during solvent removal.

This guide presents two validated protocols—Solid-Phase Extraction (SCX) and Salting-Out Extraction—designed to maximize recovery and purity while mitigating ring-opening risks.

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Compound Profile & Physicochemical Logic[1]

Understanding the molecule is the first step to successful isolation.

Property	Data	Implication for Protocol
Structure	Spiro[3.3] system (Azetidine/Oxetane)	High ring strain (~60 kcal/mol). Avoid strong Lewis acids or excessive heat (>50°C).
MW	99.13 g/mol	High Volatility. Do not apply high vacuum (<20 mbar) for extended periods.
pKa (Conj. Acid)	~9.5–10.5 (Est.)	Requires pH > 12 for complete deprotonation (free base form).
LogP	-0.6 (Est.)[1]	Hydrophilic. Prefers water over hexane/ether. Requires polar organic solvents (DCM) or salting out.
Salt Form	Oxalate ( )	Oxalic acid is water-soluble. Removal requires sequestration (Ca precipitation) or ion exchange.

Method A: Solid-Phase Extraction (SCX)

Best for: Small scale (<500 mg), high purity requirements, library synthesis. Mechanism: "Catch-and-Release" Ion Exchange.

This method utilizes a Strong Cation Exchange (SCX) resin (sulfonic acid bonded silica). The amine binds to the resin while the oxalate counter-ion is washed away. The amine is then released using a volatile base.

Materials

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- Resin: SCX-2 (Propylsulfonic acid functionalized silica).
- Loading Solvent: Methanol (MeOH) or Water/MeOH (1:1).
- Wash Solvent: MeOH.
- Elution Solvent: 2M (or 7N) Ammonia (

) in MeOH.

Protocol Steps

- Conditioning: Weigh the SCX-2 cartridge (approx. 1 g resin per 0.5 mmol amine). Rinse with 2 column volumes (CV) of MeOH.
- Loading: Dissolve the oxalate salt in the minimum amount of MeOH/Water (1:1). Load onto the cartridge.
  - Why? The amine protonates and binds ionically to the sulfonate groups. Oxalic acid remains in solution.
- Washing: Flush with 3–4 CV of MeOH.
  - Checkpoint: This step removes the oxalic acid and non-basic impurities.
- Elution: Elute with 2–3 CV of

  in MeOH. Collect the filtrate.
  - Mechanism:[2] The massive excess of ammonia displaces the spiro-amine from the sulfonate binding sites.
- Isolation: Concentrate the filtrate under reduced pressure (Rotovap) at bath temperature

  C and pressure

  mbar.
  - Critical:Do not concentrate to dryness. Stop when the volume is low (~0.5–1 mL) or when the solvent is mostly removed. Co-evaporation with DCM can help remove residual

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MeOH/Ammonia.

Method B: Salting-Out Biphasic Extraction

Best for: Larger scale (>500 mg), cost-sensitivity. Mechanism: Modifying the partition coefficient (

) via the "Salting-Out" effect.

Standard extraction fails because the amine remains in the aqueous phase.[3] We force it into the organic phase by saturating the aqueous layer with ions and using a high-density solvent.

Materials

- Base: 50% w/w NaOH (aq) or solid KOH.
- Salt: NaCl (solid).
- Solvent: Dichloromethane (DCM) or Chloroform (

). Note: Ethers are often too non-polar.

Protocol Steps

- Dissolution: Suspend the oxalate salt in a minimal volume of water (e.g., 2 mL per gram).
- Basification: Cool the solution to 0°C (Ice bath). Slowly add 50% NaOH dropwise until pH > 13.
  - Safety: Exothermic reaction. Keep cool to prevent amine volatilization.
- Saturation: Add solid NaCl until the solution is saturated (undissolved salt remains).
  - Why? The Common Ion Effect/Salting Out drastically reduces the solubility of organic organics in water.
- Extraction: Extract with DCM (

  Volume of aqueous layer).

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- Technique: Shake vigorously.[2] The amine is now forced into the DCM.

- Drying: Dry the combined organic layers over anhydrous

  or

  .

  - Tip:

    is preferred as it acts as a secondary desiccant/base.

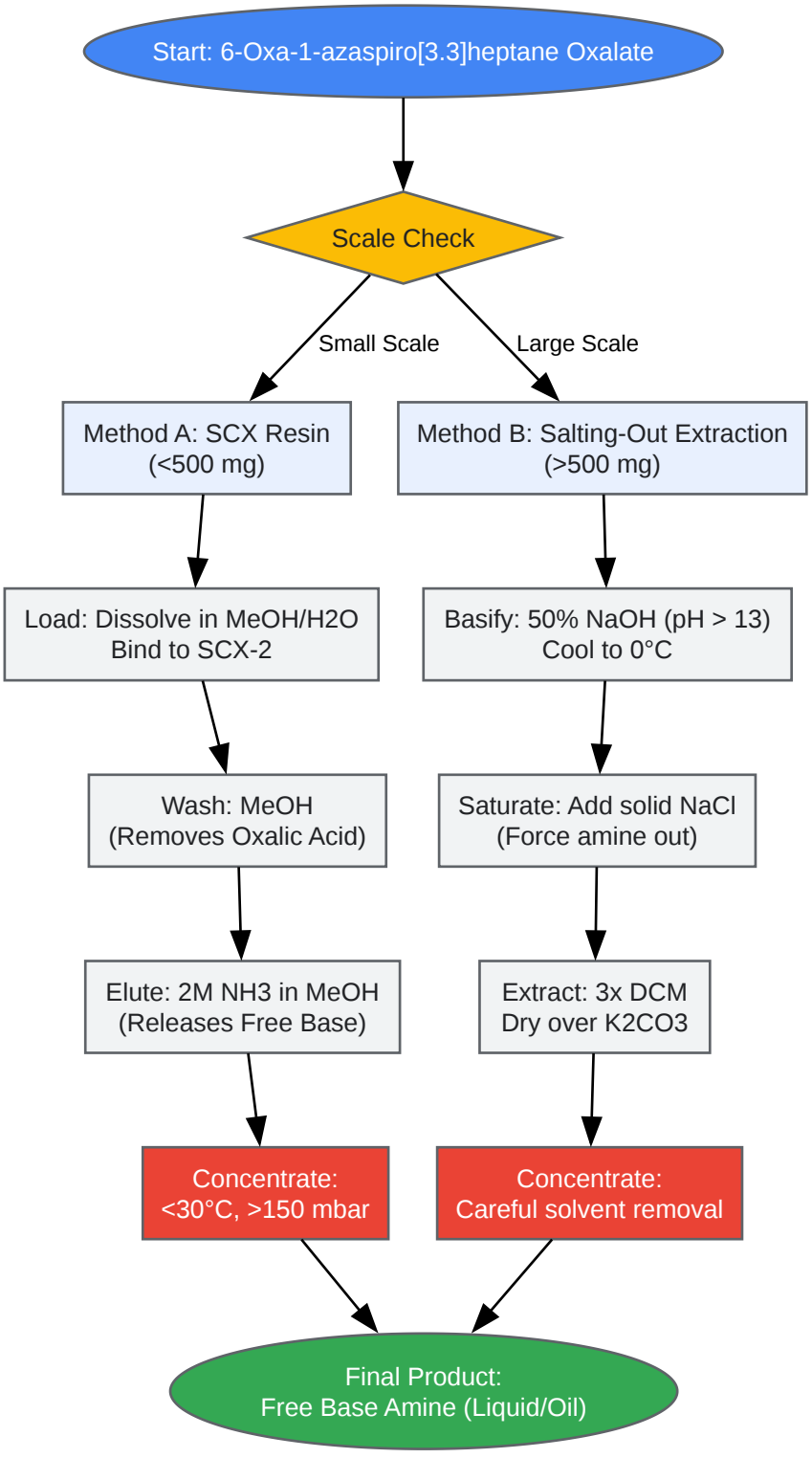
- Concentration: Filter and concentrate carefully (Rotovap: 30°C, >200 mbar).

  - Storage: If possible, store as a stock solution in DCM or dilute with the reaction solvent for the next step immediately.

Process Visualization

The following diagram illustrates the decision logic and workflow for both methods.

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Figure 1: Decision tree and workflow for the isolation of 6-Oxa-1-azaspiro[3.3]heptane free base.

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Quality Control & Troubleshooting

Verification

- 1H NMR (

  ):

  - Shift Diagnostic: The

    -protons (adjacent to N) in the azetidine ring will shift upfield (lower ppm) in the free base compared to the oxalate salt.

  - Oxalate Check: Look for the absence of the broad acidic proton or counter-ion signals (though oxalate itself is not visible in standard proton NMR, residual oxalic acid might show broad peaks >10 ppm).

- GC-MS: Ideal for checking purity and solvent content. The free base should elute as a sharp peak.

Common Pitfalls

Observation	Root Cause	Corrective Action
Low Yield	Volatility during concentration.	Do not evaporate to dryness. Use a "keeper" solvent (e.g., Toluene) if compatible with next step.
Low Yield	Incomplete extraction (Hydrophilicity).	Increase ionic strength (more NaCl). Use DCM/IPA (3:1) as extraction solvent.[3]
Polymerization	Thermal instability of strained ring.	Keep all heating baths <35°C. Store at -20°C immediately.

Storage and Stability

- State: The free base is likely a colorless oil or low-melting solid.

- Hygroscopicity: High. It will absorb atmospheric moisture and

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(forming carbamates) rapidly.

- Recommendation: Use immediately in the subsequent reaction ("telescoping"). If storage is mandatory, store as a frozen solution in benzene or anhydrous THF at -20°C under Argon.

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